

Technical Monograph: Physicochemical Profiling and Synthetic Utility of

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dibromobis(tributylphosphine)nickel(II)*
CAS No.: 15242-92-9
Cat. No.: B100599

[Get Quote](#)

Executive Summary

Bis(tributylphosphine)nickel(II) bromide (

) represents a critical class of nickel(II) phosphine complexes utilized in homogenous catalysis. Unlike its aryl-phosphine counterparts (e.g.,

), the incorporation of electron-rich, lipophilic tributylphosphine (

) ligands confers unique solubility profiles and electronic properties. This catalyst is particularly valued in Kumada, Suzuki-Miyaura, and Negishi cross-coupling reactions, where it facilitates the activation of challenging substrates such as aryl chlorides and alkyl halides—transformations often pivotal in the synthesis of Active Pharmaceutical Ingredients (APIs).

This guide provides a definitive technical profile, encompassing structural dynamics, solubility data, and a self-validating synthetic protocol for researchers in drug discovery and materials science.

Physicochemical Characterization

The following data consolidates commercial specifications with experimentally observed properties.

Table 1: Core Technical Specifications

Property	Specification
Chemical Name	Dibromobis(tributylphosphine)nickel(II)
CAS Number	15242-92-9 (General) / 73543-91-6 (trans-isomer)
Molecular Formula	
Molecular Weight	623.13 g/mol
Appearance	Dark green to reddish-brown crystalline solid (See Structural Isomerism below)
Geometry	Square Planar () Tetrahedral () equilibrium
Oxidation State	Ni(II) ()
Magnetic Susceptibility	Paramagnetic (Tetrahedral) / Diamagnetic (Square Planar)
Stability	Air-stable in solid state; phosphine ligands oxidize slowly in solution.

Structural Isomerism & Color

A critical "Expert Insight" for handling this compound is understanding its thermochromic and solvatochromic behavior. Nickel(II) dihalide bis(phosphine) complexes exist in an equilibrium between two geometries:

- Square Planar (Diamagnetic): Typically red or brown. Favored by strong-field ligands and lower temperatures.
- Tetrahedral (Paramagnetic): Typically dark green or blue. Favored by steric bulk and higher temperatures.

While

is predominantly tetrahedral (green), the flexible alkyl chains of

allow

to adopt a square planar geometry more readily in the solid state, often appearing dark red/brown, but shifting to green in solution depending on the solvent's coordinating ability.

Solubility Profile & Solvent Compatibility

The tributylphosphine ligands provide high lipophilicity, making this complex significantly more soluble in non-polar organic solvents than its triphenylphosphine analogues.

Table 2: Solubility Matrix

Solvent Class	Representative Solvent	Solubility	Operational Notes
Chlorinated	Dichloromethane (DCM), Chloroform	High	Preferred for synthesis and handling.
Aromatic	Toluene, Benzene	High	Excellent for cross-coupling reactions at elevated temps.
Ethers	THF, Diethyl Ether, Glyme	Moderate/High	Good solubility; THF is a standard reaction medium.
Alcohols	Ethanol, Butanol	Low/Moderate	Often used for crystallization (product precipitates on cooling).
Alkanes	Hexanes, Pentane	Low	Used as an antisolvent to crash out the catalyst.
Aqueous	Water	Insoluble	Decomposes slowly; strictly anhydrous conditions recommended.

Synthetic Protocol: Preparation of

Objective: Synthesize high-purity

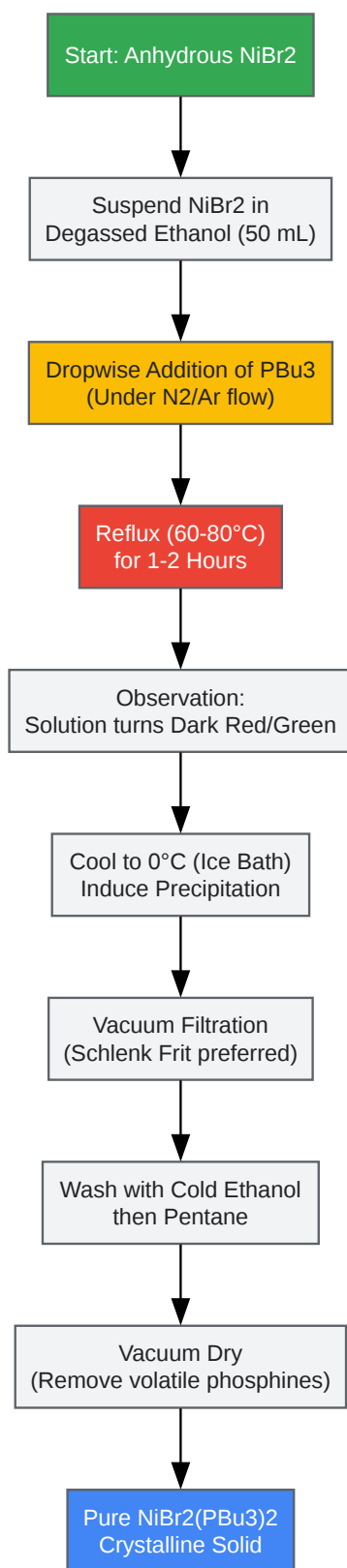
free of nickel oxides and phosphine oxides. Scale: 10 mmol (approx. 6.2 g theoretical yield).

Reagents

- Nickel(II) Bromide (anhydrous): 2.18 g (10 mmol). Note: If using hydrate, dehydration via azeotropic distillation with toluene is required first.

- Tributylphosphine (
): 4.25 g (21 mmol, 5% excess). Caution: Pyrophoric and toxic.
- Ethanol (Absolute): 50 mL (Degassed).
- Inert Gas: Nitrogen or Argon.

Workflow Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow for the preparation of Bis(tributylphosphine)nickel(II) bromide via ligand substitution.

Step-by-Step Procedure

- Setup: Flame-dry a 100 mL Schlenk flask and equip it with a magnetic stir bar. Purge with Nitrogen () for 15 minutes.
- Solvation: Add anhydrous (2.18 g) to the flask. Cannulate 50 mL of degassed absolute ethanol into the flask. Stir to form a suspension.
- Ligand Addition: Via syringe, slowly add Tributylphosphine (5.2 mL / 4.25 g) to the stirring suspension.
 - Observation: The reaction is exothermic. The yellow-brown will dissolve, and the solution will darken (deep red or green depending on concentration/temp).
- Reaction: Heat the mixture to mild reflux (approx. 70°C) for 1 hour to ensure complete complexation.
- Crystallization: Remove heat and allow the solution to cool slowly to room temperature, then place in an ice bath (0°C). The complex should crystallize out.^[1]
 - Troubleshooting: If no crystals form, reduce volume by 50% under vacuum or add cold pentane as an antisolvent.
- Isolation: Filter the solid under inert atmosphere (or quickly in air if immediately dried). Wash the filter cake with cold ethanol () to remove excess phosphine, followed by pentane ().

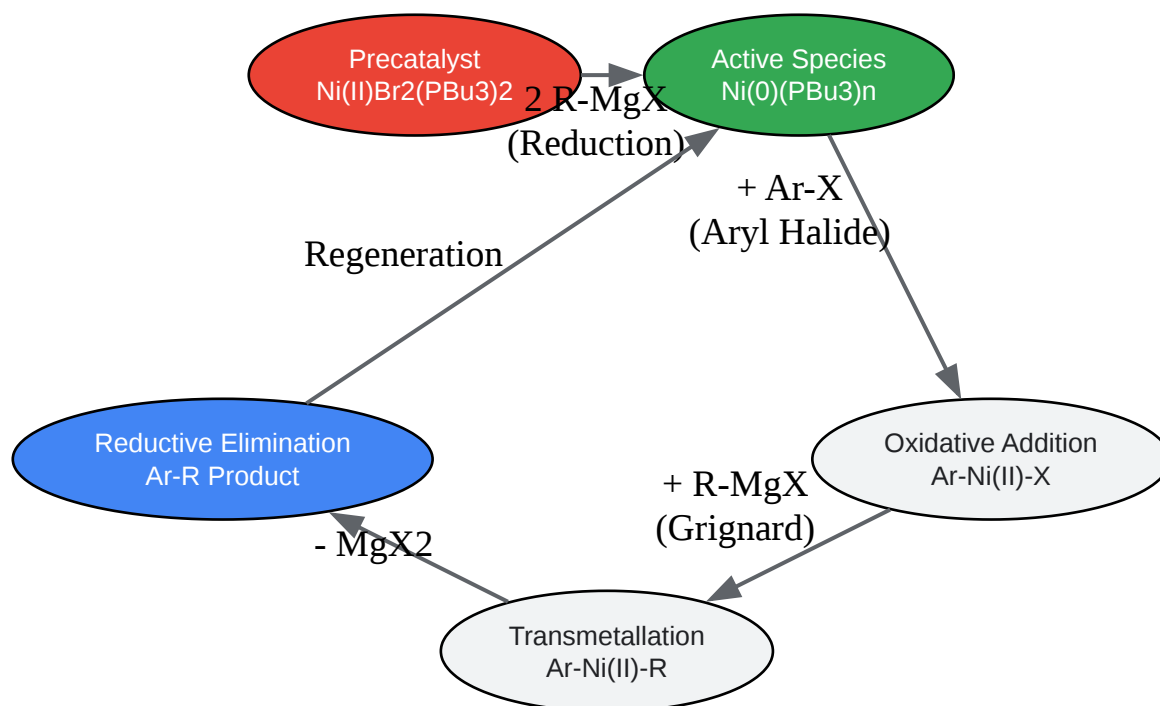
- Drying: Dry the solid under high vacuum (0.1 mmHg) for 4 hours to remove trace solvents. Store under Argon.

Catalytic Utility in Drug Development

is a precursor to active Ni(0) species. It is particularly effective because the electron-rich alkyl phosphine facilitates the oxidative addition of unreactive substrates (e.g., aryl chlorides), a common challenge in medicinal chemistry.

Mechanism of Action: Kumada Coupling

The complex serves as a precatalyst. Upon reduction (by the Grignard reagent), the active species enters the cycle.



[Click to download full resolution via product page](#)

Figure 2: Catalytic cycle for Kumada Cross-Coupling using $\text{NiBr}_2(\text{PBu}_3)_2$.

Key Applications

- Kumada Coupling: Coupling of Aryl/Alkyl Grignard reagents with Aryl halides.

- Suzuki-Miyaura Coupling: Effective for sterically hindered biaryl synthesis when used with boronic acids (requires reduction to Ni(0) in situ).
- Atom Transfer Radical Polymerization (ATRP): Controlled polymerization of methacrylates.

Safety & Handling (E-E-A-T)

- Nickel Toxicity: Nickel compounds are classified as Group 1 Carcinogens (IARC). Use a glovebox or vented fume hood.
- Phosphine Hazards:

has a stench threshold in the ppb range and is toxic. All waste streams must be treated with bleach (sodium hypochlorite) to oxidize residual phosphines before disposal.
- Air Sensitivity: While the complex is relatively stable, long-term storage should be under inert gas to prevent oxidation to the phosphine oxide, which deactivates the catalyst.

References

- Sigma-Aldrich. **Dibromobis(tributylphosphine)nickel(II)** Product Specification. [Link](#) (Note: Link directs to general Ni-phosphine catalogue due to dynamic inventory; verify CAS 15242-92-9).
- PubChem. Compound Summary: Bis(triphenylphosphine)nickel(II) bromide (Analogue Data). [\[2\]](#) National Library of Medicine. [Link](#)
- Venkataraman, D., et al. (2013). "Structure, magnetism and colour in simple bis(phosphine)nickel(II) dihalide complexes." Journal of the Chemical Society. (Discusses the square planar/tetrahedral equilibrium). [Link](#)
- ChemicalBook. CAS 15242-92-9 Technical Data. [Link](#)
- BLD Pharm. Trans-Bis(tri-n-butylphosphine)nickel(II) bromide MSDS. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sciencemadness Discussion Board - Issue forming Bis(triphenylphosphine)nickel chloride coordination complex - Powered by XMB 1.9.11 [[sciencemadness.org](https://www.sciencemadness.org)]
- 2. Bis(triphenylphosphine)nickel (II) bromide | C₃₆H₃₀Br₂NiP₂ | CID 2733341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Physicochemical Profiling and Synthetic Utility of]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b100599/docs#technical-monograph-physicochemical-profiling-and-synthetic-utility-of>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check